

Physical and chemical properties of (24R)-24,25-Dihydroxyvitamin D3

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Compound of Interest

Compound Name: Secalciferol

Cat. No.: B192353

An In-depth Technical Guide to (24R)-24,25-Dihydroxyvitamin D3

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of (24R)-24,25-Dihydroxyvitamin D3. It is working with vitamin D metabolites. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes important

Core Physical and Chemical Properties

(24R)-24,25-Dihydroxyvitamin D3, a significant metabolite of vitamin D3, plays a role in various physiological processes. While considered by some a it possesses unique biological activities, particularly in bone and cartilage health.[1][2] It is formed from 25-hydroxyvitamin D3 through the action of the

Table 1: Physical and Chemical Properties of (24R)-24,25-Dihydroxyvitamin D3

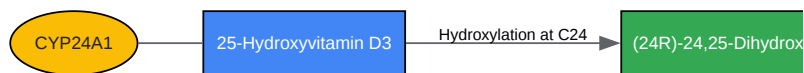
Property	Value	Source
Chemical Formula	C ₂₇ H ₄₄ O ₃	[3]
Molecular Weight	416.6 g/mol	[3]
IUPAC Name	(6R)-6-[(1R,3aS,4E,7aR)-4-[(2Z)-2-[(5S)-5-hydroxy-2-methylidenecyclohexylidene]ethylidene]-7a-methyl-2,3,3a,5,6,7-hexahydro-1H-inden-1-yl]-2-methylheptane-2,3-diol	[2][3]
CAS Number	40013-87-4	[2]
Appearance	White to off-white solid	[4]
Melting Point	Not explicitly available in the searched literature for the solid form.	
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide (DMF).[5] Sparingly soluble in aqueous buffers.[5] For aqueous solutions, it is recommended to first dissolve in ethanol and then dilute with the aqueous buffer.[5] The solubility of the parent compound, Vitamin D3, has been reported in various organic solvents, with higher solubility in less polar solvents like propan-1-ol and ethanol compared to methanol and acetonitrile.[4]	
Stability	Recommended storage for solutions is at -20°C, protected from light.[6] Stock solutions in DMSO are suggested to be stored at -80°C for up to 6 months and at -20°C for 1 month, under nitrogen and protected from light.[4] The parent compound, Vitamin D3, is known to be sensitive to light, oxygen, and acidic pH.[7]	

Synthesis and Metabolism

The synthesis of (24R)-24,25-Dihydroxyvitamin D3 is a crucial step in the catabolic pathway of vitamin D3.

Biosynthesis

The primary route of biosynthesis involves the hydroxylation of 25-hydroxyvitamin D3 (calcifediol) at the C24 position. This reaction is catalyzed by the enzyme 25-hydroxyvitamin D3-24-hydroxylase.^[1]



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Biosynthesis of (24R)-24,25-Dihydroxyvitamin D3.

Chemical Synthesis

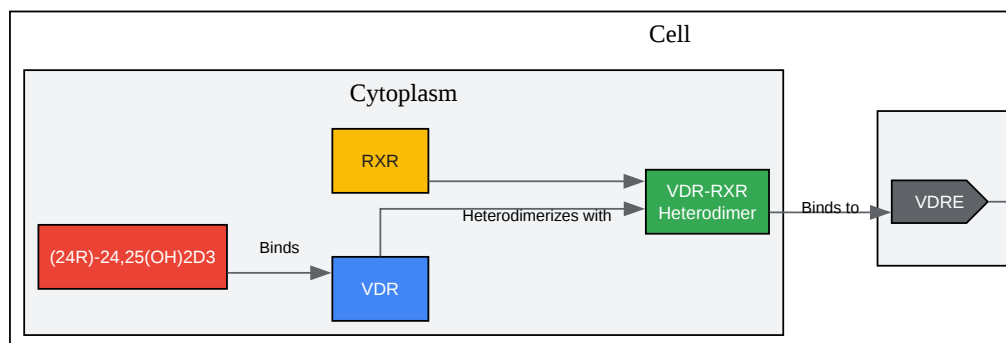
Several chemical synthesis routes for (24R)-24,25-Dihydroxyvitamin D3 have been developed, often for the purpose of creating standards for analytic purposes. One common route involves a Wittig-Horner reaction, with a key step being the stereocontrolled introduction of the 24-hydroxyl group via a palladium(0)-induced^[8] sigmatropic rearrangement and involves several steps, including a Pummerer rearrangement and irradiation, to yield a precursor that is then reacted with a Grignard reagent.

Biological Activity and Signaling Pathways

While often considered a less active metabolite compared to 1 α ,25-dihydroxyvitamin D3, (24R)-24,25-Dihydroxyvitamin D3 exhibits distinct biological activity, particularly in fracture healing and the maintenance of normal bone integrity.

Genomic Signaling Pathway

(24R)-24,25-Dihydroxyvitamin D3 can bind to the Vitamin D Receptor (VDR), although with a lower affinity than 1 α ,25-dihydroxyvitamin D3. Upon binding, this complex then binds to Vitamin D Response Elements (VDREs) in the promoter regions of target genes, thereby modulating their transcription.

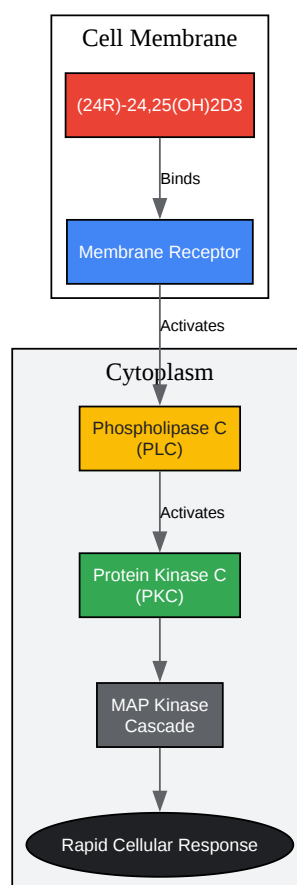


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Genomic signaling of (24R)-24,25-Dihydroxyvitamin D3.

Non-Genomic Signaling Pathway

In addition to its genomic actions, (24R)-24,25-Dihydroxyvitamin D3 is also capable of initiating rapid, non-genomic signaling events. These are mediated through intracellular signaling cascades. For instance, in hepatocytes, it has been shown to induce pro-inflammatory signaling pathways.



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Non-genomic signaling of (24R)-24,25-Dihydroxyvitamin D3.

Experimental Protocols

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for the accurate quantification of (24R)-24,25-Dihydroxyvitamin D3 in biological matrices such as serum.

Table 2: Representative LC-MS/MS Protocol for (24R)-24,25-Dihydroxyvitamin D3 in Human Serum

Step	Description
Sample Preparation	1. To 100 μ L of serum, add an internal standard like methanol or zinc sulfate.[11]3. Centrifuge the supernatant with an organic solvent (e.g., hexane or nitrogen).6. Reconstitute the residue in the mobile phase.
Chromatography	LC System: Waters ACQUITY UPLC or similar. Mobile Phase A: 2 mM ammonium acetate + 0.1% formic acid in methanol. Mobile phase B is typically used to elute the analyte.
Mass Spectrometry	Mass Spectrometer: Waters Xevo TQ-S or a similar. Ionization (ESI) positive.[11]Acquisition Mode: MS/MS. The DMEQ-TAD derivatized analyte: 762.6 > 400.

```
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}
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LC-MS/MS workflow for (24R)-24,25-Dihydroxyvitamin D3.

VDR Binding Assay - Electrophoretic Mobility Shift Assay (EMSA)

EMSA is used to study the binding of (24R)-24,25-Dihydroxyvitamin D3-liganded VDR to a specific DNA sequence (VDRE).

Table 3: General Protocol for VDR-VDRE EMSA

Step	Description
Probe Preparation	1. Synthesize and anneal complementary oligo stranded DNA probe, typically with a radioisotope.
Binding Reaction	1. Incubate the labeled VDRE probe with purified Dihydroxyvitamin D3 to the reaction mixture to dihydroxyvitamin D3 and a no-ligand control.
Electrophoresis	1. Load the binding reaction mixtures onto a gel. 2. Run at a constant voltage in a cold room or with a cooler.
Detection	1. After electrophoresis, dry the gel. 2. Expose to an appropriate imager (for fluorescent probes) to visualize. The labeled probe indicates binding.

Conclusion

(24R)-24,25-Dihydroxyvitamin D3 is a metabolite of vitamin D3 with distinct physical, chemical, and biological properties. While its role is still under investigation to interact with the VDR and potentially other receptors, thereby modulating gene expression and initiating rapid signaling events, suggests a more comprehensive methods and experimental protocols outlined in this guide provide a framework for researchers to further explore the significance of this intriguing vitamin.

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